

# An In-depth Technical Overview of Iodine Azide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Iodine azide*  
Cat. No.: *B078893*

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This document provides a concise technical summary of the chemical properties of **iodine azide**, a highly reactive and explosive inorganic compound. Due to its hazardous nature, this guide is intended for informational purposes for professionals with appropriate expertise in handling energetic materials.

## Chemical Identity and Formula

**Iodine azide** is an inter-pseudohalogen compound. Its chemical formula is presented in the table below.

Compound Name	Chemical Formula
Iodine Azide	$\text{IN}_3$

The molecular structure consists of an iodine atom covalently bonded to an azide group ( $-\text{N}_3$ ).

## Molar Mass and Composition

The molar mass of **iodine azide** is a critical parameter for stoichiometric calculations in synthetic chemistry. The table below details the molar mass of the compound and the contribution of its constituent elements.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Component	Symbol	Atomic Mass ( g/mol )	Number of Atoms	Total Molar Mass ( g/mol )	Mass Percentage
Iodine	I	126.90447	1	126.90447	75.125%
Nitrogen	N	14.0067	3	42.0201	24.875%
Iodine Azide	IN <sub>3</sub>	168.925	100%		

Note: Molar masses are based on standard atomic weights.

## Synthesis Protocol Overview

**Caution:** **Iodine azide** is an explosive solid and should be handled with extreme care by trained professionals in a controlled environment.

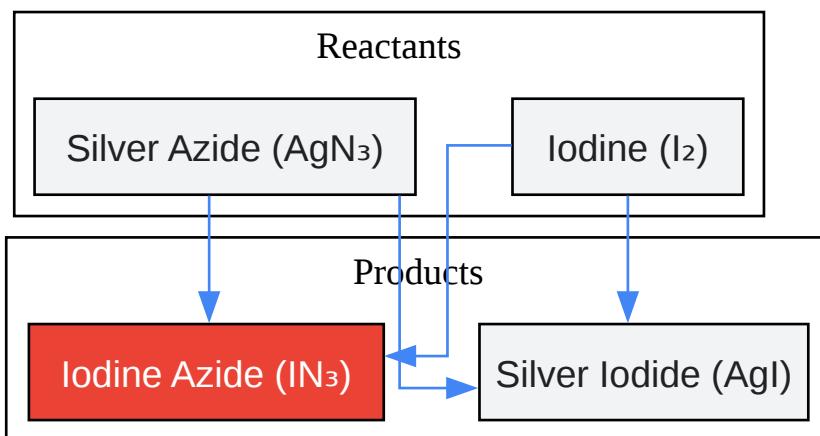
A common method for the preparation of **iodine azide** involves the reaction of silver azide with elemental iodine.<sup>[1]</sup> This synthesis is typically performed in a non-aqueous solvent like dichloromethane to prevent the decomposition of **iodine azide** by water.

The overall chemical reaction is as follows:  $\text{AgN}_3 + \text{I}_2 \rightarrow \text{IN}_3 + \text{AgI}$

A solution of **iodine azide** can be carefully evaporated to yield needle-shaped golden crystals. <sup>[1]</sup> It can also be generated *in situ* for immediate use in subsequent reaction steps, which is a safer approach to avoid isolating the explosive solid.<sup>[1]</sup>

## Logical Relationship in Synthesis

The following diagram illustrates the relationship between reactants and products in the synthesis of **iodine azide**.



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Caption: Synthesis of **Iodine Azide** from Reactants.

## Applications in Organic Synthesis

Despite its instability, **iodine azide** serves as a valuable reagent in specialized organic synthesis. It can add across alkene double bonds, providing a pathway for the synthesis of aziridines and vinyl azides.<sup>[1]</sup> These reactions leverage the high energy content and reactivity of the azide group.<sup>[1]</sup> Professionals considering its use must consult detailed and peer-reviewed experimental literature and adhere to all safety protocols for handling explosive compounds.

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)